

Crystal Structure of 3-Chloro-2-methylbenzoic Acid: A Technical Overview

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Compound of Interest

Compound Name: 3-Chloro-2-methylbenzoic acid

Cat. No.: B181752

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide addresses the available information regarding the crystal structure of **3-Chloro-2-methylbenzoic acid**. Despite a comprehensive search of public databases and scientific literature, a definitive single-crystal X-ray diffraction study detailing the precise crystal structure of **3-Chloro-2-methylbenzoic acid** has not been identified. The compound is, however, utilized in various chemical syntheses.^{[1][2]}

This document, therefore, provides a summary of the known properties of **3-Chloro-2-methylbenzoic acid**, details on its synthesis, and an analysis of the crystal structures of closely related compounds to offer insights into its potential solid-state arrangement.

Physicochemical Properties

3-Chloro-2-methylbenzoic acid, also known as 3-chloro-o-toluic acid, is a white to off-white crystalline powder.^[1] A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₈ H ₇ ClO ₂	[1][3]
Molecular Weight	170.59 g/mol	[3][4]
CAS Number	7499-08-3	[3][4]
Melting Point	161-168 °C	[1]
Appearance	White to off-white crystalline powder	[1]
Density	1.3 ± 0.1 g/cm ³	[5]
Purity	≥ 98% (HPLC)	[1]

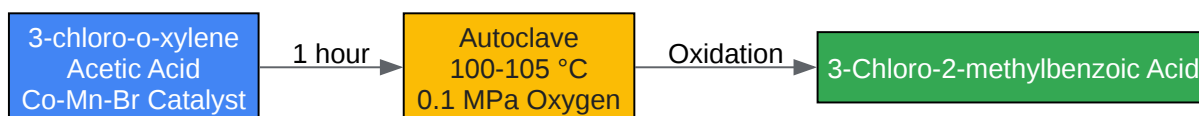
Synthesis of 3-Chloro-2-methylbenzoic Acid

Several synthetic routes for **3-Chloro-2-methylbenzoic acid** have been reported. One common method involves the oxidation of 3-chloro-o-xylene.

Experimental Protocol: Oxidation of 3-chloro-o-xylene

A detailed experimental protocol for the synthesis of **3-Chloro-2-methylbenzoic acid** is as follows:

- **Reaction Setup:** To a 500 ml autoclave, add 280 g of 3-chloro-o-xylene (2 mol), 28 g of acetic acid, and 0.28 g of a cobalt-manganese bromide composite catalyst.[6] The catalyst consists of 0.136 g of cobalt acetate tetrahydrate, 0.105 g of manganese acetate tetrahydrate, and 0.039 g of potassium bromide.[6]
- **Reaction Conditions:** Stir the mixture and heat to 100-105 °C.[6]
- **Oxygenation:** Slowly introduce oxygen into the autoclave to maintain a pressure of 0.1 MPa. [6] The oxygen is introduced intermittently over approximately 1 hour while maintaining the internal temperature at 100-105 °C.[6]
- **Work-up:** Upon completion of the reaction, the resulting product is **3-Chloro-2-methylbenzoic acid**.[6]



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